Technical Whitepaper: 7-Methyl-4-quinolone

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Compound of Interest	
Compound Name:	*7-Methyl-4-quinolone*
CAS No.:	*93919-55-2*
Cat. No.:	*B7824879*

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Scaffold Reactivity, Synthesis, and Pharmaceutical Utility

Executive Summary

7-Methyl-4-quinolone (7-Methyl-4(1H)-quinolinone) represents a privileged scaffold in medicinal chemistry, serving as a critical intermediate for type II topoisomerase inhibitors (fluoroquinolones), antimalarial agents, and quorum-sensing modulators. Unlike its isomer 2-quinolone (carbostyril), the 4-quinolone core possesses unique electronic properties driven by vinylogous amide resonance, making it a versatile substrate for regioselective functionalization. This guide analyzes its tautomeric behavior, regioselective synthesis via the Gould-Jacobs reaction, and ambident nucleophilicity.

Chemical Identity & Tautomerism

The reactivity of **7-methyl-4-quinolone** is defined by its tautomeric equilibrium. While often drawn as 4-hydroxy-7-methylquinoline (enol), the compound exists predominantly as the 4(1H)-quinolinone (keto) tautomer in the solid state and in polar solvents (DMSO, alcohols).

- IUPAC Name: 7-Methylquinolin-4(1H)-one

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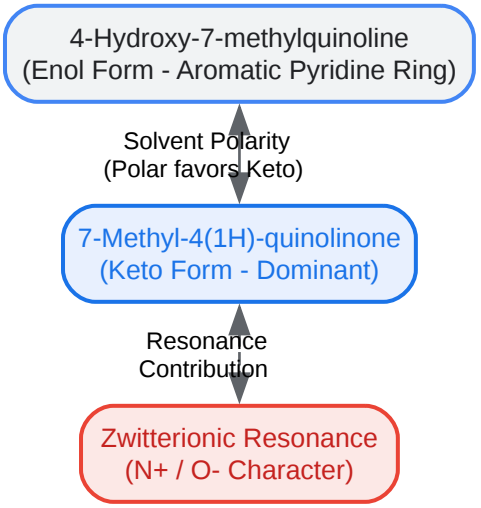
- Molecular Formula: $C_{10}H_9NO$
- Molecular Weight: 159.19 g/mol
- Key Physical Property: High melting point solid (>230°C) due to extensive intermolecular hydrogen bonding (N-H···O=C) in the crystal lattice.

Diagram 1: Tautomeric Equilibrium & Resonance

The 4-quinolone form is stabilized by aromaticity in the benzenoid ring and significant contribution from the zwitterionic resonance structure, which increases nucleophilicity at the oxygen.



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Caption: Tautomeric equilibrium favors the 4-quinolone (keto) form in polar media. The zwitterionic contributor explains the high melting point and O-nucleophilicity.

Synthesis: The Gould-Jacobs Protocol

The industrial standard for generating the **7-methyl-4-quinolone** core is the Gould-Jacobs reaction. This sequence utilizes m-toluidine and diethyl ethoxymethylenemalonate (EMME).

Critical Regioselectivity Insight

Cyclization of m-substituted anilines can theoretically yield 5-substituted or 7-substituted quinolones.

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- 7-Methyl Isomer (Major): Cyclization para to the methyl group is kinetically and thermodynamically favored due to minimal steric hindrance.
- 5-Methyl Isomer (Minor/Trace): Cyclization ortho to the methyl group is sterically disfavored by the peri-interaction with the annealing ring.

Experimental Protocol (Self-Validating)

- Condensation: Reflux m-toluidine (1.0 eq) and EMME (1.1 eq) in ethanol for 2 hours. Monitor disappearance of amine by TLC.
  - Validation: Product solidifies upon cooling; wash with hexane to remove unreacted EMME.
- Cyclization (Thermolysis): Add the acrylate intermediate to refluxing diphenyl ether (~250°C). Maintain temperature for 30-60 mins.
  - Note: High temperature is required to overcome the activation energy of the intramolecular aromatic substitution.
- Hydrolysis & Decarboxylation: Saponify the ester (NaOH/H_2O) followed by acidification. The resulting carboxylic acid is decarboxylated by refluxing in high-boiling solvent (e.g., Dowtherm A) or neat heating.

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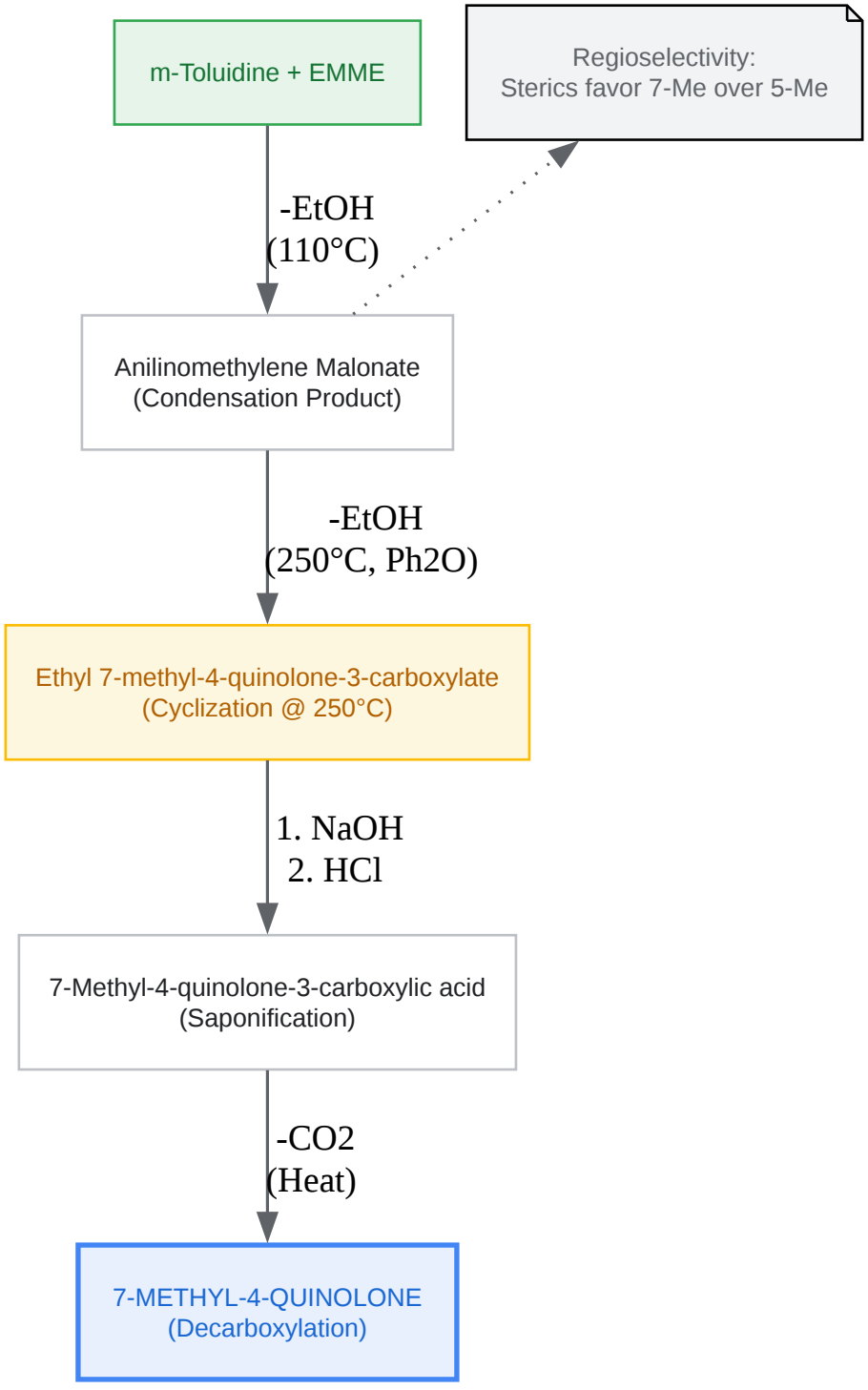

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Caption: Synthesis pathway via Gould-Jacobs reaction. High-temperature cyclization ensures formation of the thermodynamically stable 4-quinolone core.

Reactivity Profile

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7-Methyl-4-quinolone is an ambident nucleophile (N vs. O) and an activated electrophilic substrate at C-3.

4.1 Ambident Alkylation (N- vs. O-Selectivity)

The site of alkylation is controlled by the "Hard and Soft Acids and Bases" (HSAB) principle and solvent effects.

- N-Alkylation (Thermodynamic): Favored by soft electrophiles (e.g., Alkyl iodides, Benzyl bromides) and polar aprotic solvents (DMF, K_2CO_3).
  - Mechanism:[1][2][3] The nitrogen lone pair is less electronegative (softer) than oxygen.
- O-Alkylation (Kinetic): Favored by hard electrophiles (e.g., Dimethyl sulfate, Alkyl tosylates) and conditions that maximize charge density on oxygen (e.g., Ag salts).

4.2 Electrophilic Substitution (C-3 Functionalization)

The C-3 position is enamine-like and highly electron-rich.

- Halogenation: Reaction with NCS or NBS yields 3-chloro- or 3-bromo-**7-methyl-4-quinolone**.
- Formylation: Vilsmeier-Haack reaction introduces an aldehyde at C-3, a key step for further annulation.

4.3 Benzylic Oxidation (C-7 Methyl)

The 7-methyl group is activated by the electron-deficient pyridine ring (in the protonated form).

- Radical Bromination: NBS/AIBN can brominate the methyl group, allowing conversion to 7-hydroxymethyl or 7-formyl derivatives.

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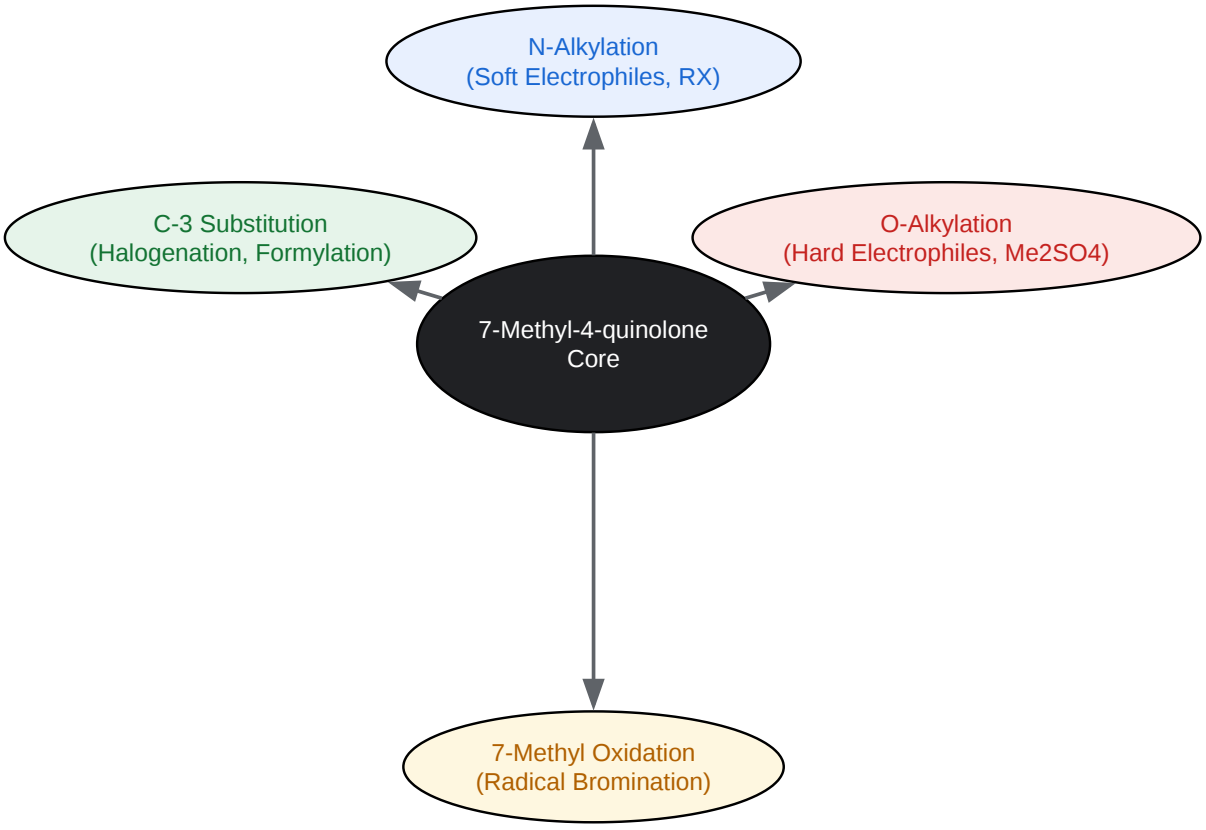

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Caption: Reactivity map illustrating the four primary sites for chemical modification: Nitrogen, Oxygen, C-3 Carbon, and the C-7 Methyl group.

Analytical Characterization

Identification of the 4-quinolone core relies on characteristic NMR signatures.

Table 1: Predicted ^{1}H NMR Data (DMSO-d_6, 400 MHz)

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Position	Chemical Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH (1)	11.5 - 12.0	Broad Singlet	-	Exchangeable proton; indicates keto form.
H-2	7.85	Doublet	J ≈ 7.5	Deshielded by adjacent N and C=O.
H-3	6.05	Doublet	J ≈ 7.5	Upfield due to enamine character (β-carbon).
H-5	8.05	Doublet	J ≈ 8.5	Deshielded by carbonyl anisotropy (peri-effect).
H-6	7.25	Double Doublet	J ≈ 8.5, 1.5	Ortho to H-5, meta to H-8.
H-8	7.40	Singlet (broad)	-	Isolated by methyl group; usually s or d.
7-CH_3	2.45	Singlet	-	Characteristic benzylic methyl signal.

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